

(R)-AMG-193 solubility and preparation of stock solutions

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Compound of Interest

Compound Name: (R)-AMG-193

Cat. No.: B15588503

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Technical Support Center: (R)-AMG-193

This technical support center provides guidance on the solubility and preparation of stock solutions for **(R)-AMG-193**, a potent and orally active MTA-cooperative PRMT5 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **(R)-AMG-193**?

A1: Dimethyl sulfoxide (DMSO) is the most recommended solvent for dissolving **(R)-AMG-193** for in vitro use.^{[1][2][3]} It is highly soluble in DMSO, with concentrations of 89 mg/mL to ≥ 100 mg/mL being reported.^{[1][2][3]} For in vivo studies, complex formulations involving DMSO, PEG300, Tween-80, and saline or corn oil are typically used.^{[1][2]}

Q2: Is **(R)-AMG-193** soluble in aqueous solutions?

A2: No, **(R)-AMG-193** is reported to be insoluble in water.^[3] Therefore, it is not recommended to dissolve it directly in aqueous buffers.

Q3: How should I store the solid compound and its stock solutions?

A3:

- Solid **(R)-AMG-193**: Store at -20°C for the long term (up to 3 years).^{[3][4]}

- Stock Solutions: Aliquot stock solutions to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[3\]](#)
 - Store at -80°C for up to 1 year.[\[3\]](#)[\[4\]](#)
 - Store at -20°C for up to 1 month.[\[1\]](#)[\[3\]](#)

Q4: My **(R)-AMG-193** is not dissolving completely. What should I do?

A4: If you observe precipitation or incomplete dissolution, gentle warming and/or sonication can be used to aid dissolution.[\[1\]](#) Also, ensure you are using fresh, high-quality DMSO, as hygroscopic (moisture-absorbing) DMSO can significantly impact solubility.[\[1\]](#)[\[3\]](#)

Solubility Data

The solubility of **(R)-AMG-193** in various solvents is summarized below. Please note that solubility can vary slightly between batches.

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 100 mg/mL [1]	225.02 mM [1]	Use of newly opened DMSO is recommended as it is hygroscopic. [1] [3]
DMSO	89 mg/mL [2] [3]	200.26 mM [2] [3]	
Ethanol	30 mg/mL [3]		
Ethanol	22 mg/mL [3]		
Water	Insoluble [3]		

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of **(R)-AMG-193** in DMSO.

Materials:

- **(R)-AMG-193** (MW: 444.41 g/mol)[\[2\]](#)[\[5\]](#)
- Anhydrous/high-purity DMSO (newly opened)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette

Procedure:

- Weighing: Accurately weigh out the desired amount of **(R)-AMG-193** powder. For example, to prepare 1 mL of a 10 mM solution, you would need 4.44 mg of the compound.
- Dissolution: Add the appropriate volume of fresh DMSO to the vial containing the **(R)-AMG-193** powder.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved. Gentle warming can be applied if necessary.
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C as recommended.

Preparation of a Formulation for In Vivo Oral Administration

This protocol provides an example of how to prepare a formulation of **(R)-AMG-193** for oral gavage in animal studies. This specific protocol yields a solution of ≥ 5 mg/mL.[\[1\]](#)

Materials:

- **(R)-AMG-193**
- DMSO

- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes

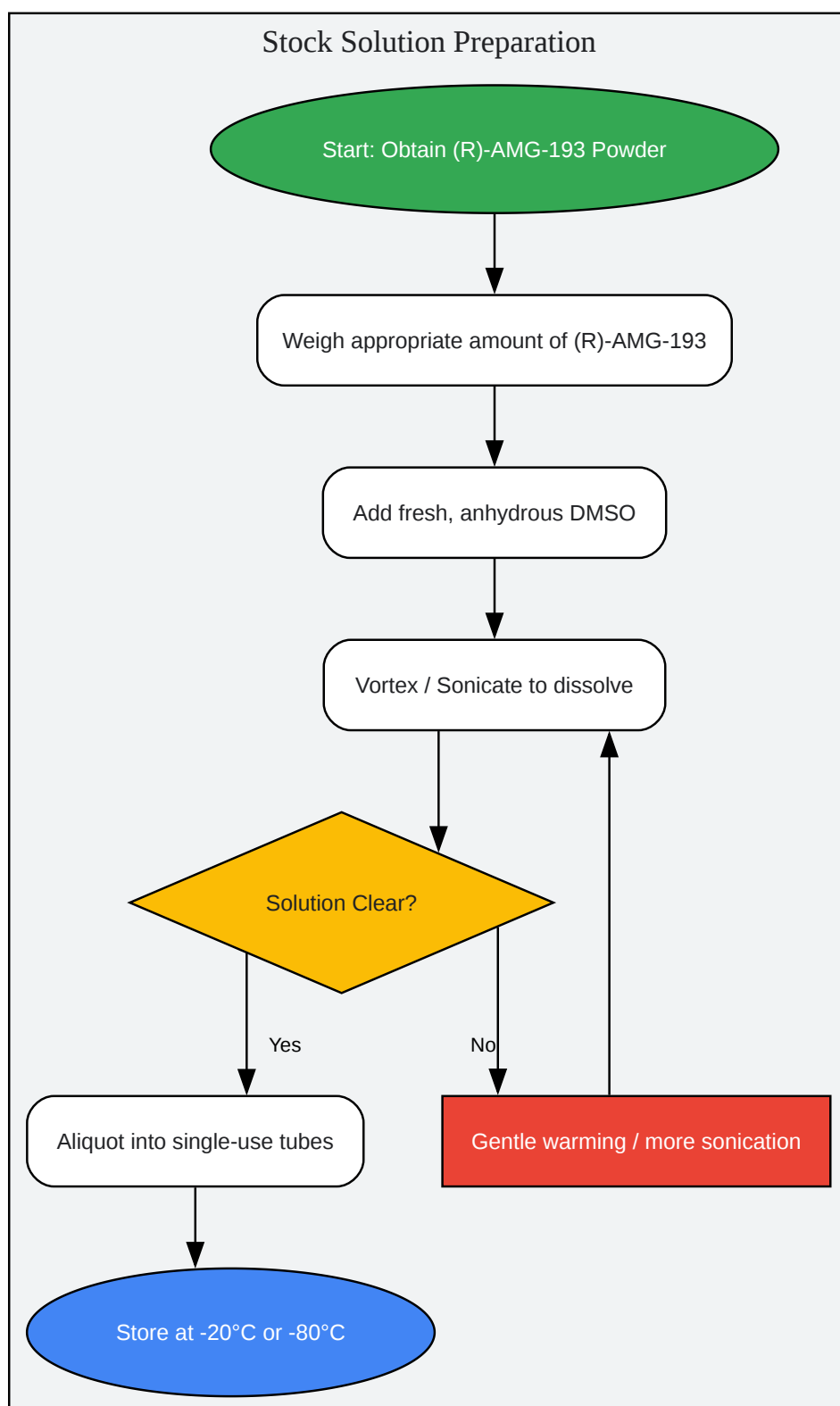
Procedure (for 1 mL final volume):

- Prepare a concentrated stock solution of **(R)-AMG-193** in DMSO (e.g., 50 mg/mL).[\[1\]](#)
- In a sterile tube, add 100 µL of the 50 mg/mL DMSO stock solution.[\[1\]](#)
- Add 400 µL of PEG300 and mix thoroughly until the solution is clear.[\[1\]](#)
- Add 50 µL of Tween-80 and mix again until the solution is clear.[\[1\]](#)
- Add 450 µL of saline to bring the final volume to 1 mL and mix thoroughly.[\[1\]](#)
- The final concentration of this formulation will be 5 mg/mL. The mixed solution should be used immediately.[\[2\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation upon dilution in aqueous media	(R)-AMG-193 is insoluble in water.	Ensure the final concentration of DMSO in your aqueous working solution is low enough to maintain solubility, but high enough to keep the compound in solution. A final DMSO concentration of <0.5% is generally recommended for cell-based assays. Perform serial dilutions to determine the optimal final DMSO concentration for your experiment.
Cloudy or hazy stock solution	Incomplete dissolution or use of old/wet DMSO.	Use fresh, anhydrous DMSO. [1][3] Try gentle warming or sonication to aid dissolution.[1] If the solution remains cloudy, it may be supersaturated; consider preparing a slightly less concentrated stock.
Inconsistent experimental results	Degradation of the compound due to improper storage or repeated freeze-thaw cycles.	Aliquot stock solutions into single-use volumes to avoid multiple freeze-thaw cycles.[1][3] Always store stock solutions at the recommended temperatures (-20°C for short-term, -80°C for long-term).[1][3][4]

Workflow Diagram



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Caption: Workflow for preparing a stock solution of **(R)-AMG-193**.

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